

In-Depth Technical Guide to 2,6-Dibromo-3,5-difluoropyridine

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Compound of Interest

Compound Name: 2,6-Dibromo-3,5-difluoropyridine

Cat. No.: B1298664

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, chemical properties, and handling procedures for **2,6-Dibromo-3,5-difluoropyridine**. The information is intended to support research and development activities by providing key data in a structured and accessible format.

Chemical Identity and Properties

2,6-Dibromo-3,5-difluoropyridine is a halogenated pyridine derivative with the chemical formula $C_5HBr_2F_2N$. Its structure is characterized by a pyridine ring substituted with two bromine atoms at positions 2 and 6, and two fluorine atoms at positions 3 and 5.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	210169-13-4
Molecular Formula	C ₅ HBr ₂ F ₂ N
Molecular Weight	272.87 g/mol
IUPAC Name	2,6-dibromo-3,5-difluoropyridine
InChI	1S/C5HBr2F2N/c6-4-2(8)1-3(9)5(7)10-4/h1H
InChI Key	VOFPGLZHLDBACN-UHFFFAOYSA-N
SMILES	<chem>FC1=C(Br)N=C(Br)C(F)=C1</chem>

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid[1]
Melting Point	No data available
Boiling Point	No data available
Density	No data available
Solubility	No data available
Purity	≥95% - ≥98%[1][2][3]

Safety and Hazard Information

The available safety data for **2,6-Dibromo-3,5-difluoropyridine** indicates that it should be handled with care in a laboratory setting. It is classified with the GHS07 pictogram, indicating that it can be an irritant, may cause skin sensitization, or is harmful.

Table 3: GHS Hazard Classification

Classification	Code	Description
Pictogram	GHS07	Exclamation Mark[1]
Signal Word	Warning[1]	
Hazard Statements	H302	Harmful if swallowed
H315	Causes skin irritation	
H317	May cause an allergic skin reaction[1]	
H319	Causes serious eye irritation[1]	
H335	May cause respiratory irritation	
Precautionary Statements	P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	

Note: Hazard and precautionary statements may vary between suppliers.

Handling and Storage:

- Handling: Handle in a well-ventilated place.[4] Wear suitable protective clothing, including gloves and safety goggles.[4] Avoid contact with skin and eyes.[4] Avoid the formation of dust and aerosols.[4] Use non-sparking tools.[4]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[4] Store under an inert atmosphere at 2-8°C.[1] Keep away from foodstuff containers and incompatible materials.[4]

Toxicological Information

Detailed toxicological data for **2,6-Dibromo-3,5-difluoropyridine**, such as LD50 and LC50 values, are not readily available in the public domain. The hazard statements suggest that the compound is harmful if swallowed and causes skin and eye irritation.

Table 4: Summary of Toxicological Effects

Effect	Information
Acute Oral Toxicity	Harmful if swallowed (H302)
Skin Corrosion/Irritation	Causes skin irritation (H315)
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)
Respiratory/Skin Sensitization	May cause an allergic skin reaction (H317)[1]
Respiratory Irritation	May cause respiratory irritation (H335)

Experimental Protocols

A specific, validated experimental protocol for the synthesis of **2,6-Dibromo-3,5-difluoropyridine** is not widely published. However, a general understanding of its synthesis can be inferred from established methods for the preparation of halopyridines. The synthesis would likely involve the halogenation of a suitable pyridine precursor.

Below is a representative, logical workflow for the synthesis of a di-bromo-di-fluoro-pyridine derivative, which could be adapted by researchers.

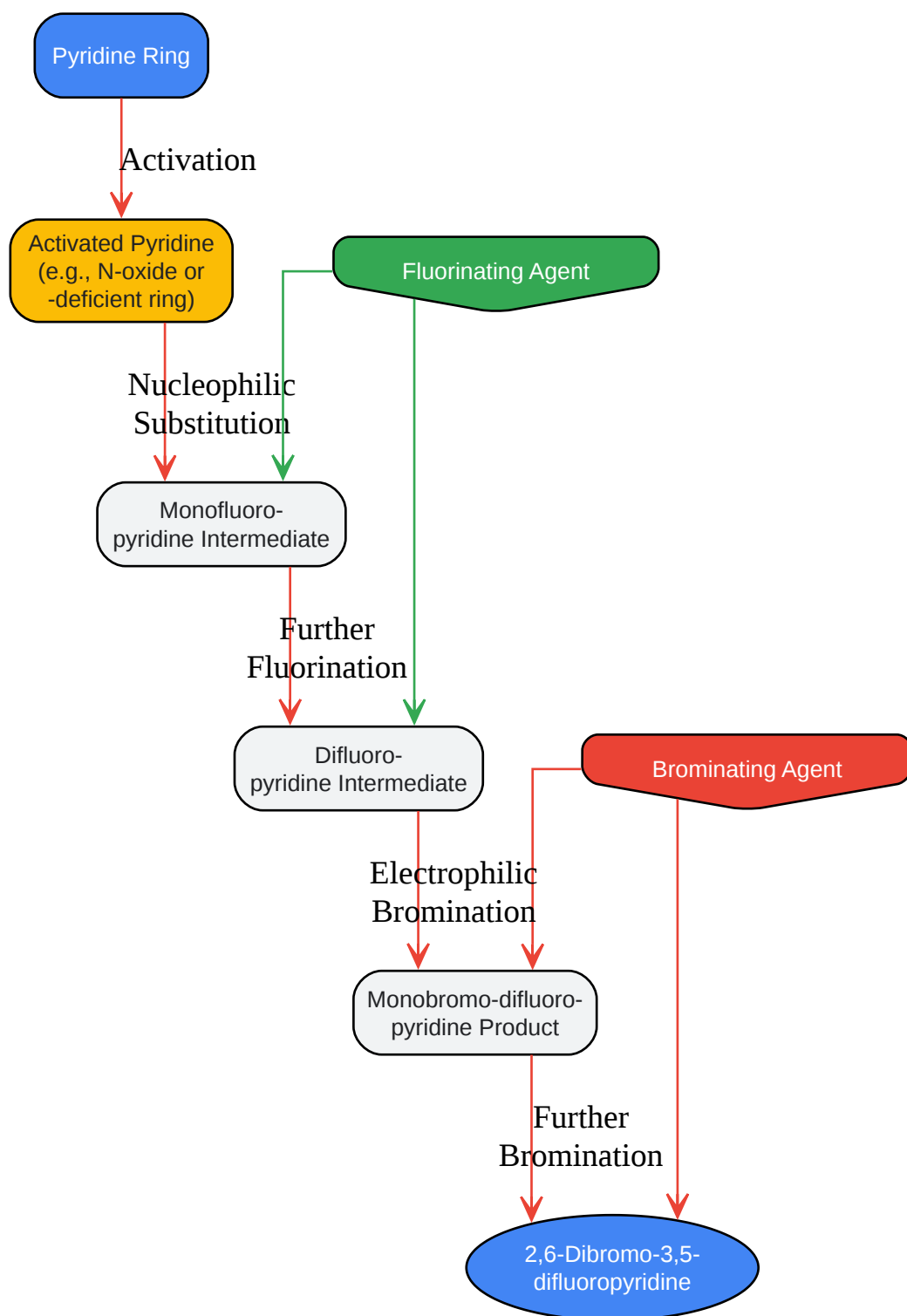


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Caption: A logical workflow for the synthesis of **2,6-Dibromo-3,5-difluoropyridine**.

Illustrative Reaction Pathway:

The following diagram illustrates a conceptual signaling pathway for the functionalization of a pyridine ring, which is a core aspect of synthesizing molecules like **2,6-Dibromo-3,5-difluoropyridine**.



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Caption: Conceptual signaling pathway for the synthesis of **2,6-Dibromo-3,5-difluoropyridine**.

First Aid Measures

In case of exposure to **2,6-Dibromo-3,5-difluoropyridine**, the following first aid measures should be taken:

- General advice: Consult a physician. Show this safety data sheet to the doctor in attendance.
- If inhaled: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special hazards arising from the substance or mixture: Carbon oxides, nitrogen oxides (NO_x), hydrogen bromide gas, hydrogen fluoride.
- Advice for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal precautions, protective equipment, and emergency procedures: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental precautions: Do not let product enter drains.

- Methods and materials for containment and cleaning up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete material safety data sheet. Users should consult the full MSDS from their supplier before handling this chemical.

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